

An In-depth Technical Guide to 1-Amino-2-butanol

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Compound of Interest

Compound Name: 1-Amino-2-butanol

Cat. No.: B1205648

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CAS Number: 13552-21-1

This technical guide provides a comprehensive overview of **1-Amino-2-butanol**, a versatile organic compound with significant applications in various industrial and research sectors. This document is intended for researchers, scientists, and professionals in drug development, offering detailed information on its chemical properties, synthesis, and key applications.

Chemical and Physical Properties

1-Amino-2-butanol is a bifunctional organic molecule containing both a primary amine and a primary alcohol functional group.^[1] This structure allows it to participate in a wide range of chemical reactions, making it a valuable intermediate in organic synthesis.^[1] It exists as a colorless to slightly yellow liquid at room temperature and is soluble in water.^{[2][3]}

Table 1: Physicochemical Properties of **1-Amino-2-butanol**

Property	Value	Reference
CAS Number	13552-21-1	[2] [4] [5] [6]
Molecular Formula	C4H11NO	[2] [4] [6]
Molecular Weight	89.14 g/mol	[2] [4]
Appearance	Colorless to light yellow clear liquid	[2] [7]
Boiling Point	169.0 °C	[2]
Melting Point	-2 °C	[8]
Density	0.94 g/mL at 20 °C	[2]
pKa	12.92 ± 0.35	[2]
pH	12.7	[8]
Solubility	Soluble in water (>=10 mg/ml at 70° F)	[2] [3]
XLogP3	-0.4	[2]

Table 2: Toxicological Data for **1-Amino-2-butanol**

Parameter	Value	Species	Reference
LD50 (Oral)	~1800 mg/kg bw	Rat	
LD50 (Oral)	2300 mg/kg bw	Mouse	

Experimental Protocols

Synthesis of dl-2-amino-1-butanol via Hydrolysis of the Reaction Product of 1-Butene, Chlorine, and a Nitrile

This protocol describes the synthesis of dl-2-amino-1-butanol, which can contain **1-amino-2-butanol** as a significant component, as detailed in patent US3944617A.[\[9\]](#) The process

involves the reaction of 1-butene with chlorine in the presence of a nitrile, followed by hydrolysis.

Materials:

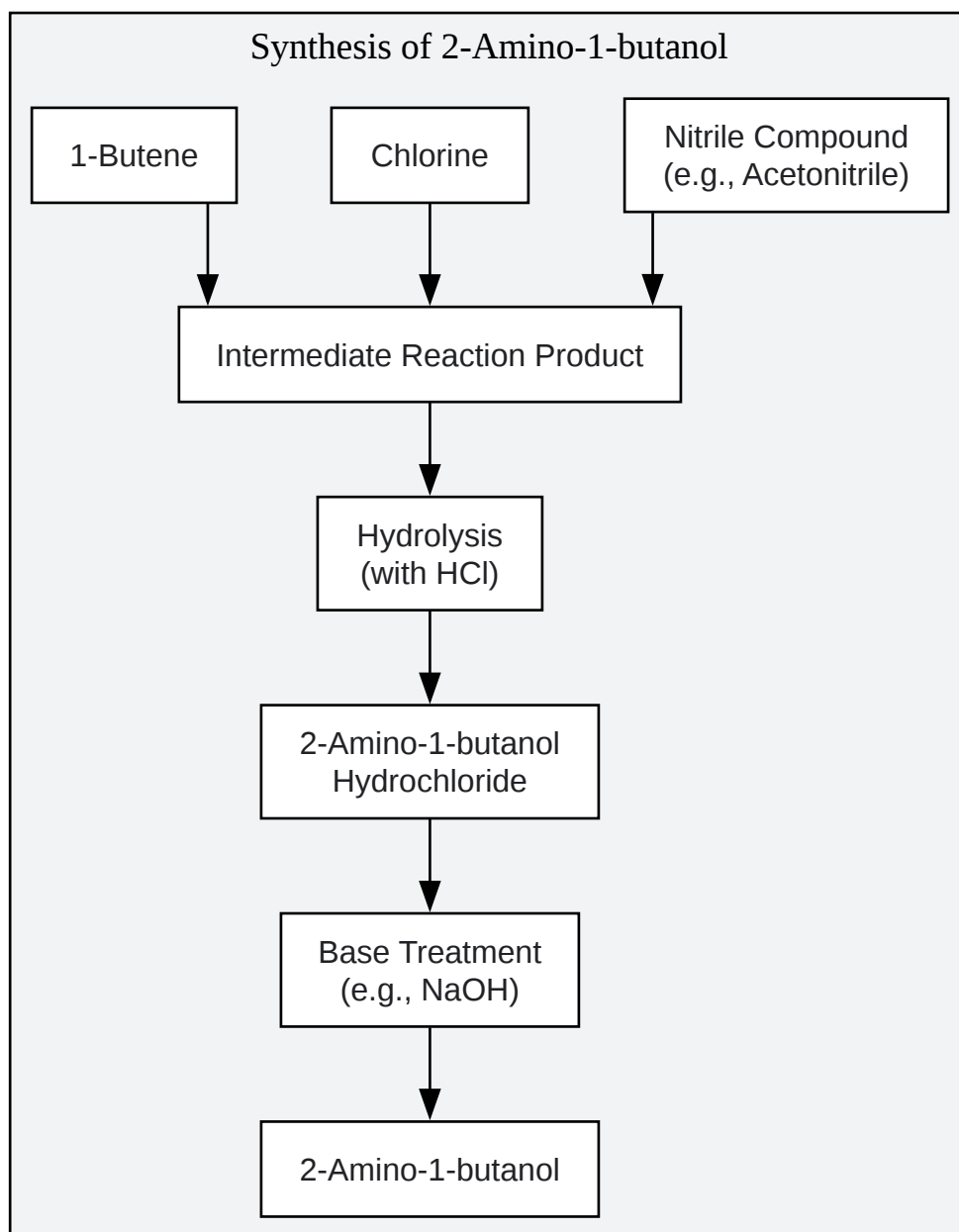
- 1-butene
- Chlorine
- Acetonitrile
- Ice water
- Concentrated Hydrochloric Acid
- Isopropanol
- Sodium Hydroxide

Procedure:

- In a reaction vessel, introduce 1-butene and chlorine into an excess of a nitrile compound, such as acetonitrile, with stirring at a controlled temperature (e.g., 0 to 5°C).[\[10\]](#)
- Continue stirring for an additional 30 minutes to ensure the completion of the reaction.[\[10\]](#)
- Pour the reaction mixture into ice water. The temperature will rise due to the exothermic reaction.[\[10\]](#)
- Stir the aqueous mixture for 30 minutes.[\[10\]](#)
- Add more water and distill off the excess acetonitrile and any 1,2-dichlorobutane by-product.[\[10\]](#)
- Once the temperature of the reaction mixture reaches 100°C, add concentrated hydrochloric acid and reflux the mixture for 5 hours to facilitate hydrolysis.[\[10\]](#)

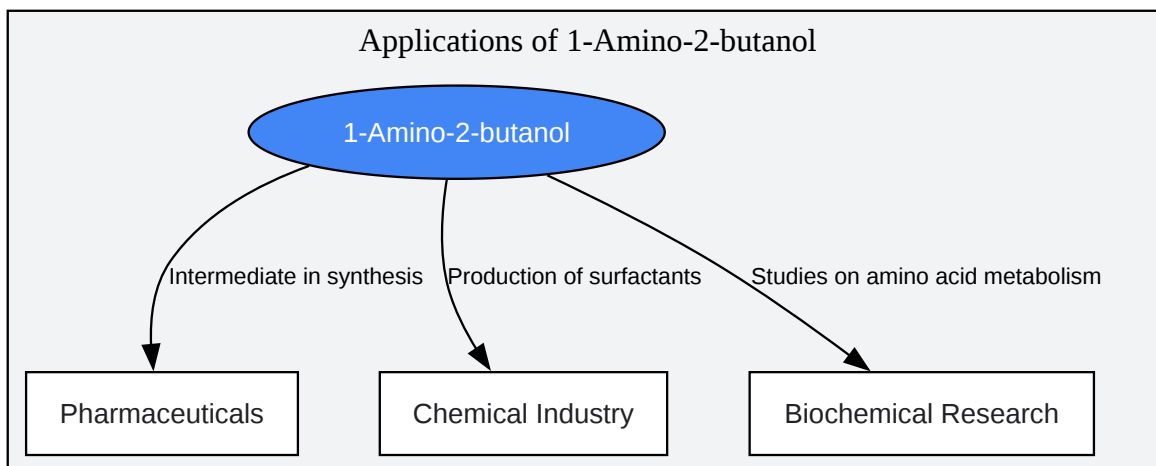
- After hydrolysis, remove the solvent by distillation under reduced pressure. The residue is dl-2-amino-1-butanol hydrochloride.[9][10]
- To isolate the free base, add the crude dl-2-amino-1-butanol hydrochloride to a solution of sodium hydroxide in isopropanol over 30 minutes with stirring.[9]
- The reaction will warm to approximately 45°C, and sodium chloride will precipitate.[9]
- Filter the precipitated salt and wash it with isopropanol.[9]
- Combine the washings with the main filtrate and distill under reduced pressure.[9]
- Collect the fore-run of isopropanol and water, and then distill the dl-2-amino-1-butanol at 95°-105°C at 30 mm Hg.[9] The product may contain a percentage of **1-amino-2-butanol**. [9]

Visualizations



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Caption: Synthesis workflow for 2-Amino-1-butanol.



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Caption: Key application areas of **1-Amino-2-butanol**.

Applications

1-Amino-2-butanol is a versatile chemical intermediate with a range of applications across different industries.

- **Pharmaceuticals:** It serves as a crucial building block in the synthesis of various pharmaceutical compounds.^{[2][11]} For instance, it is a precursor for ethambutol hydrochloride, a drug used to treat tuberculosis.^[2] Its chiral nature makes it valuable in the enantioselective synthesis of therapeutic agents.^[2]
- **Chemical Industry:** In the chemical industry, it is utilized in the production of surfactants and emulsifiers, which are essential components in detergents and cleaning agents.^{[2][12]} It also acts as an intermediate in the manufacturing of vulcanization accelerators for the rubber industry and as an acid gas absorbent in industrial processes.^[12]
- **Biochemical Research:** Due to its structural similarity to amino acids, **1-amino-2-butanol** is used in biochemical research to study amino acid metabolism and enzyme activity.^[2] It may also have potential interactions with biological systems that could influence metabolic pathways and neurotransmitter activity.^[2]

Safety and Handling

1-Amino-2-butanol is classified as a hazardous substance and should be handled with appropriate safety precautions.

- Hazards: It is harmful if swallowed, causes severe skin burns and eye damage, and may cause respiratory irritation.[13] It is also considered toxic and/or corrosive, and inhalation, ingestion, or skin contact may lead to severe injury.[3][13]
- Personal Protective Equipment (PPE): When handling this chemical, it is recommended to wear protective gloves, protective clothing, eye protection, and face protection. Splash-proof safety goggles are essential.[13]
- First Aid: In case of contact with eyes, flush with water for 20-30 minutes and seek immediate medical attention.[13] For skin contact, immediately flood the affected area with water, remove contaminated clothing, and wash thoroughly with soap and water.[13] If inhaled, move to fresh air. If swallowed, have the victim drink water (two glasses at most) and call a physician immediately; do not induce vomiting.
- Storage and Stability: Store in a cool, dry, and well-ventilated place.[8] The compound is stable but combustible and incompatible with strong oxidizing agents.[7] Avoid prolonged exposure to air.[13]

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- To cite this document: BenchChem. [An In-depth Technical Guide to 1-Amino-2-butanol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1205648#1-amino-2-butanol-cas-number]

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